

Technical Support Center: Preventing Degradation of PEES in Harsh Chemical Environments

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Compound of Interest

Compound Name: *Poly(1,4-phenylene ether-ether-sulfone)*

Cat. No.: *B15890294*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on preventing the degradation of Poly(ether ether sulfone) (PEES) in harsh chemical environments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is Poly(ether ether sulfone) (PEES) and why is it used in laboratory settings?

A1: Poly(ether ether sulfone) (PESU or PES) is a high-performance, amorphous thermoplastic polymer known for its exceptional thermal stability, mechanical strength, and chemical resistance.^[1] Its molecular structure, which includes sulfone and ether linkages, provides rigidity, flexibility, and resistance to many chemicals, making it suitable for demanding applications in various fields, including biomedical and pharmaceutical research.^{[2][3]} PES is often used for filtration membranes, medical devices, and laboratory equipment that require repeated sterilization.^{[1][4]}

Q2: What are the general chemical resistance properties of PEES?

A2: PEES exhibits good resistance to a wide range of chemicals, including aqueous acids, bases, oils, greases, aliphatic hydrocarbons, and alcohols.[4][5] It is generally stable in polar solvents like ketones and esters, as well as non-polar solvents such as hydrocarbons.[2] However, it can be attacked by ketones, esters, and some halogenated and aromatic hydrocarbons.[4] Strong oxidizing agents and some chlorinated solvents may also cause degradation.[2][5]

Q3: What are the typical signs of PEES degradation?

A3: Degradation of PEES can manifest in several ways, including:

- Discoloration: Yellowing or browning of the material.
- Embrittlement: Loss of flexibility, leading to cracking or fracturing under stress.
- Swelling or Dissolution: Noticeable changes in dimensions or a complete breakdown of the material when exposed to aggressive solvents.
- Changes in Mechanical Properties: A decrease in tensile strength, elongation at break, or other mechanical performance indicators.
- Surface Crazing: The appearance of fine cracks on the surface of the polymer.

Q4: How does temperature affect the chemical resistance of PEES?

A4: The chemical resistance of PEES, like most thermoplastics, is dependent on temperature. [5] Elevated temperatures can accelerate the rate of chemical attack and degradation.[3] While PEES has a high glass transition temperature (around 220-230°C) and can be used continuously at temperatures up to 180°C, its resistance to certain chemicals may be reduced at higher temperatures.[1][4] It is crucial to consider the operating temperature when selecting PEES for applications involving chemical exposure.

Troubleshooting Guide

Issue 1: The PEES component has discolored (yellowed/browened) after chemical exposure.

Possible Cause	Troubleshooting/Prevention Steps
Oxidative Degradation: Exposure to strong oxidizing agents (e.g., concentrated nitric acid, chromic acid) or prolonged exposure to air at elevated temperatures.[5][6]	- Avoid using PEES with strong oxidizing agents. - If high-temperature applications are necessary, consider performing them in an inert atmosphere (e.g., nitrogen). - For applications requiring resistance to strong oxidizers, consider alternative polymers like PEEK, though even PEEK has limitations with concentrated nitric and sulfuric acids.
Photo-degradation: Prolonged exposure to UV radiation.	- Store PEES components and materials away from direct sunlight or other UV sources. - If UV exposure is unavoidable, consider using a UV-stabilized grade of PEES or a protective housing.

Issue 2: The PEES component has become brittle and cracked.

Possible Cause	Troubleshooting/Prevention Steps
Chemical Attack: Exposure to incompatible solvents such as ketones, esters, halogenated hydrocarbons (e.g., methylene chloride, chloroform), or aromatic hydrocarbons.[4][5]	- Consult the chemical compatibility chart (Table 1) before exposing PEES to any new solvent. - If a solvent is not listed, it is recommended to perform a chemical compatibility test (see Experimental Protocol 1).
Environmental Stress Cracking (ESC): The combined effect of mechanical stress and a chemical agent that is only mildly aggressive on its own.	- Minimize residual stress in PEES components from manufacturing or assembly. - Avoid over-tightening fittings or applying excessive mechanical loads in the presence of chemical agents. - Anneal the PEES part if high residual stress is suspected.

Issue 3: The PEES component has swollen or dissolved.

Possible Cause	Troubleshooting/Prevention Steps
High Solvent Affinity: Exposure to solvents that can readily dissolve PEES, such as N-Methyl-2-pyrrolidone (NMP), dimethylformamide (DMF), or dimethyl sulfoxide (DMSO). ^[7]	- Avoid using these solvents with PEES unless dissolution is the intended purpose (e.g., for casting films). - If a process requires such solvents, select an alternative polymer with higher resistance.

Quantitative Data: Chemical Compatibility of PEES

The following table summarizes the chemical resistance of Poly(ether ether sulfone). The data is based on immersion tests at 25°C for 48 hours, unless otherwise specified.^[5]

Table 1: Chemical Resistance of PEES

Chemical	Concentration	Temperature (°C)	Resistance
Acids			
Acetic Acid	10%	25	Resistant
Acetic Acid	30%	25	Resistant
Acetic Acid	90%	25	Resistant
Acetic Acid, Glacial	100%	25	Resistant
Hydrochloric Acid	Concentrated	25	Resistant
Nitric Acid	6N	25	Resistant
Nitric Acid	Concentrated	25	Not Recommended
Sulfuric Acid	6N	25	Resistant
Sulfuric Acid	Concentrated	25	Not Recommended
Phosphoric Acid	Concentrated	25	Resistant
Chromic Acid	Concentrated	25	Resistant
Bases			
Sodium Hydroxide	-	-	Good Resistance
Ammonium Hydroxide	-	-	Good Resistance
Solvents			
Acetone	100%	25	Not Recommended
Benzene	100%	25	Limited Resistance
Chloroform	100%	25	Not Recommended
Dimethylformamide (DMF)	100%	25	Not Recommended
Dimethyl Sulfoxide (DMSO)	100%	25	Not Recommended
Ethanol	100%	25	Resistant

Isopropanol	100%	25	Resistant
Methanol	100%	25	Resistant
Methylene Chloride	100%	25	Not Recommended
N-Methyl-2-pyrrolidone (NMP)	100%	25	Not Recommended
Toluene	100%	25	Limited Resistance
Xylene	100%	25	Limited Resistance

Resistance Key:

- **Resistant:** No significant change in weight, dimensions, or mechanical properties.
- **Limited Resistance:** Some effect, such as slight swelling or a minor loss of mechanical properties. The material may be suitable for short-term, non-critical applications.
- **Not Recommended:** Significant degradation, such as swelling, dissolution, or embrittlement.

Experimental Protocols

Protocol 1: Weight Loss Analysis for Chemical Compatibility

This protocol outlines the procedure for determining the chemical resistance of PEES by measuring the change in mass after immersion in a chemical agent.

- **Sample Preparation:**
 - Cut at least three PEES specimens of uniform size and shape (e.g., 25 mm x 25 mm x 3 mm).
 - Clean the specimens with a non-aggressive solvent (e.g., isopropanol) and dry them thoroughly in a vacuum oven at a temperature below the glass transition temperature of PEES (e.g., 80°C) until a constant weight is achieved.

- Record the initial dry weight of each specimen (W_i) using an analytical balance.
- Immersion:
 - Place each specimen in a separate, sealed container filled with the test chemical. Ensure the specimen is fully immersed.
 - Store the containers at a constant temperature (e.g., 25°C or the intended use temperature) for a specified duration (e.g., 24, 48, or 168 hours).
- Post-Immersion Analysis:
 - After the immersion period, carefully remove the specimens from the chemical.
 - Gently wipe the surface with a clean, dry cloth to remove excess liquid.
 - Dry the specimens in a vacuum oven under the same conditions as in step 1 until a constant weight is achieved.
 - Record the final dry weight of each specimen (W_f).
- Calculation of Weight Change:
 - Calculate the percentage of weight change (%WC) for each specimen using the following formula: $\%WC = [(W_f - W_i) / W_i] * 100$
- Interpretation:
 - A weight gain typically indicates solvent absorption and swelling.
 - A weight loss may suggest dissolution or chemical degradation of the polymer.
 - A significant change in weight (e.g., >1%) indicates poor chemical compatibility.

Protocol 2: ATR-FTIR Spectroscopy for Detecting Chemical Degradation

This protocol describes how to use Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) spectroscopy to identify chemical changes in PEES after exposure to a harsh environment.

- Sample Preparation:
 - Use a PEES film or a flat section of a PEES component that has been exposed to the chemical environment.
 - Prepare a control sample of unexposed PEES for comparison.
 - Ensure the surfaces of both the exposed and control samples are clean and dry.
- ATR-FTIR Measurement:
 - Obtain a background spectrum of the clean ATR crystal.
 - Place the control (unexposed) PEES sample onto the ATR crystal and apply consistent pressure to ensure good contact.
 - Collect the IR spectrum of the control sample over a suitable wavenumber range (e.g., 4000-650 cm^{-1}).
 - Clean the ATR crystal thoroughly.
 - Place the exposed PEES sample onto the ATR crystal with the exposed surface in contact with the crystal and apply the same pressure as for the control sample.
 - Collect the IR spectrum of the exposed sample.
- Spectral Analysis:
 - Compare the spectrum of the exposed sample to the spectrum of the control sample.
 - Look for the appearance of new peaks or significant changes in the intensity of existing peaks. Key regions to examine for PEES degradation include:

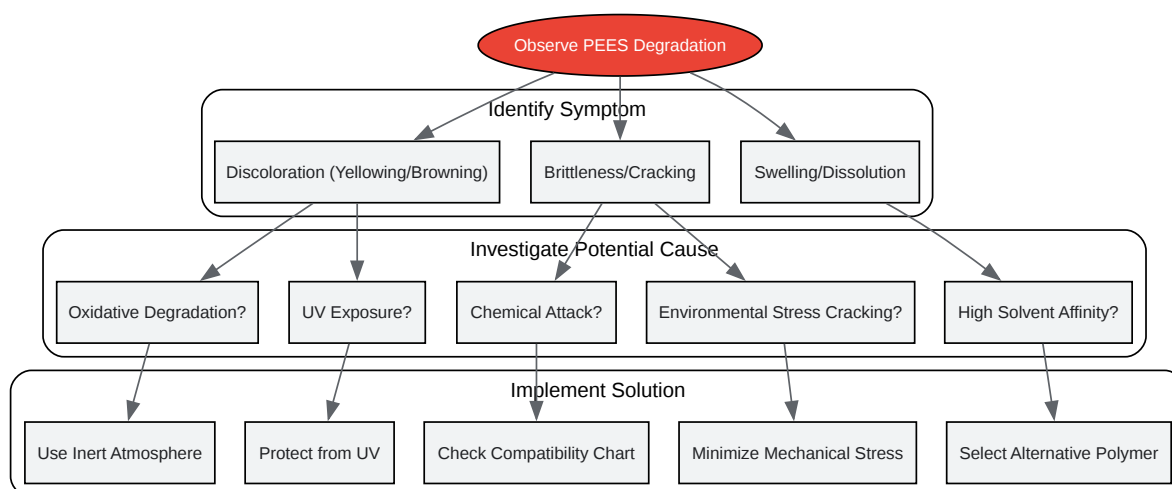
- Carbonyl group region (around $1700\text{--}1740\text{ cm}^{-1}$): The appearance of a peak in this region can indicate oxidation.
- Hydroxyl group region (broad peak around $3200\text{--}3600\text{ cm}^{-1}$): The appearance of a broad peak may suggest hydrolysis.
- Changes in the sulfone group peaks (around 1320 cm^{-1} and 1150 cm^{-1}): A decrease in the intensity of these peaks could indicate chain scission.

Visualizations



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Caption: Experimental workflow for weight loss analysis of PEES.



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Caption: Troubleshooting flowchart for PEES degradation issues.

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